

# 2-Chloro-5-nitronicotinic acid chemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *2-Chloro-5-nitronicotinic acid*

Cat. No.: *B1590578*

[Get Quote](#)

An In-Depth Technical Guide to **2-Chloro-5-nitronicotinic Acid**: Properties, Synthesis, and Applications

## Introduction

**2-Chloro-5-nitronicotinic acid**, a substituted pyridine derivative, stands as a pivotal intermediate in the landscape of modern organic synthesis. Its unique molecular architecture, featuring a carboxylic acid, a nitro group, and a chlorine atom on a pyridine ring, offers a versatile platform for constructing complex molecules. This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, delving into its chemical properties, synthesis methodologies, reactivity, and significant applications. The strategic positioning of its functional groups allows for selective transformations, making it an invaluable building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[\[1\]](#)[\[2\]](#)

## Physicochemical and Structural Properties

**2-Chloro-5-nitronicotinic acid** is typically an off-white to pale yellow crystalline solid.[\[1\]](#)[\[2\]](#) Its stability and reactivity are dictated by the interplay of its electron-withdrawing nitro group and chlorine atom, which influence the acidity of the carboxylic acid and the reactivity of the pyridine ring.

## Core Data Summary

A compilation of its key physicochemical properties is presented below. It is important to note the variability in reported melting points, which may be attributable to different polymorphic forms or measurement conditions.

| Property          | Value   | Source(s)                    |
|-------------------|---|------------------------------|
| IUPAC Name        | 2-chloro-5-nitropyridine-3-carboxylic acid                    | PubChem[3]                   |
| Synonyms          | 2-Chloro-5-nitro-3-pyridinecarboxylic acid                    | Chem-Impex[1]                |
| CAS Number        | 42959-38-6  | Sigma-Aldrich                |
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>4</sub> | PubChem[3]                   |
| Molecular Weight  | 202.55 g/mol  | PubChem[3]                   |
| Appearance        | Off-white to yellow solid                                     | Chem-Impex, LookChem[1][2]   |
| Melting Point     | 140-143°C or 160-165°C  | ChemicalBook, LookChem[2][4] |
| Boiling Point     | 384.8 °C (Predicted)  | ChemicalBook[4]              |
| Density           | 1.702 g/cm <sup>3</sup> (Predicted)                           | ChemicalBook[4]              |
| pKa               | 1.57 (Predicted)  | ChemicalBook[4]              |
| Purity            | ≥ 96% (HPLC)  | Chem-Impex[1]                |

## Molecular Structure

The structure of **2-Chloro-5-nitronicotinic acid** is fundamental to its reactivity. The chlorine at the C2 position is susceptible to nucleophilic substitution, the nitro group at C5 is a strong deactivating group that can be reduced, and the carboxylic acid at C3 can undergo standard transformations like esterification or conversion to an acid chloride.

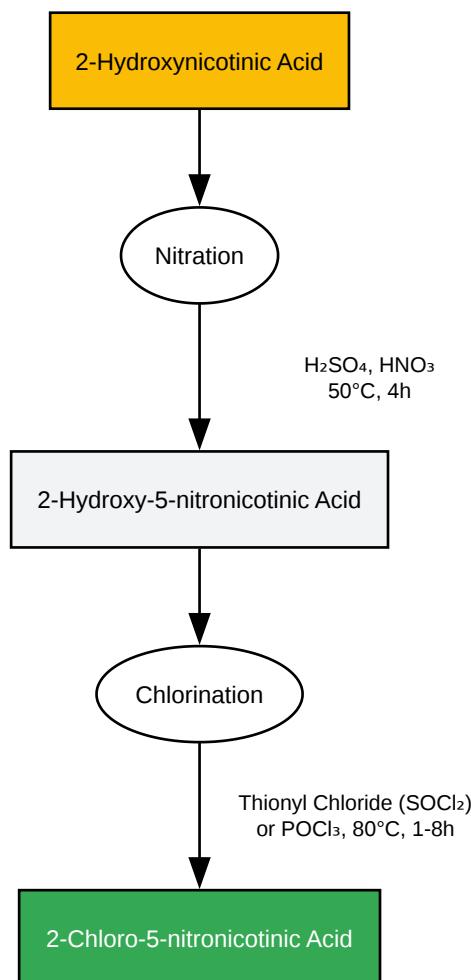


Figure 2: Synthesis from 2-Hydroxynicotinic Acid

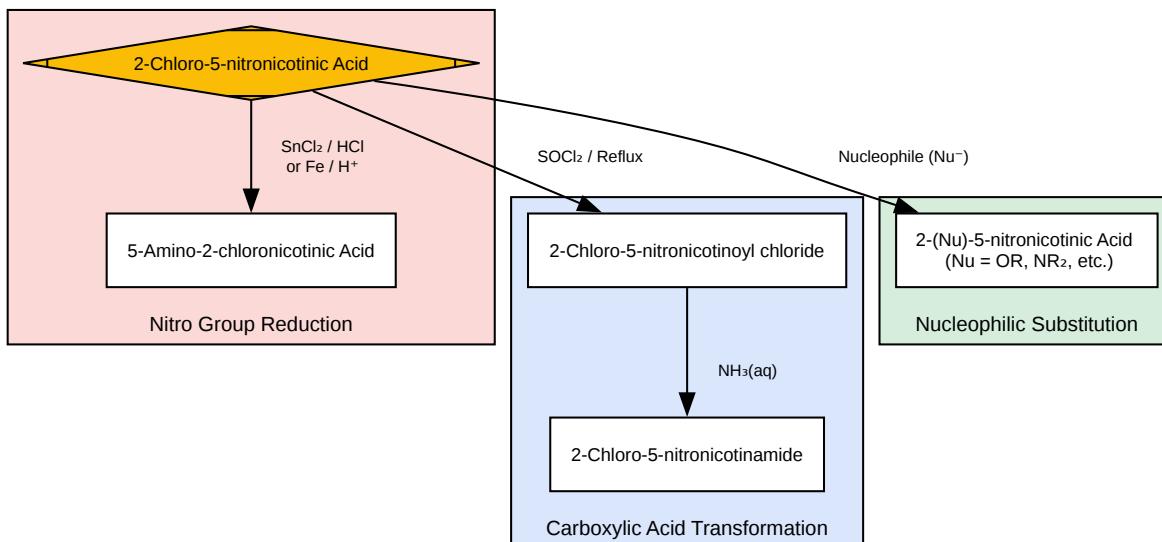


Figure 3: Key Reaction Pathways

[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [lookchem.com](http://lookchem.com) [lookchem.com]
- 3. 2-Chloro-5-nitronicotinic acid | C<sub>6</sub>H<sub>3</sub>CIN<sub>2</sub>O<sub>4</sub> | CID 12542664 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Chloro-5-nitronicotinic acid CAS#: 42959-38-6 [m.chemicalbook.com]
- To cite this document: BenchChem. [2-Chloro-5-nitronicotinic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1590578#2-chloro-5-nitronicotinic-acid-chemical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)